

Designing Placebo-Controlled Clinical Trials for Bgp-15: A Comparative Guide

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Compound of Interest

Compound Name: *Bgp-15*
CAS No.: 66611-37-8
Cat. No.: B1683970

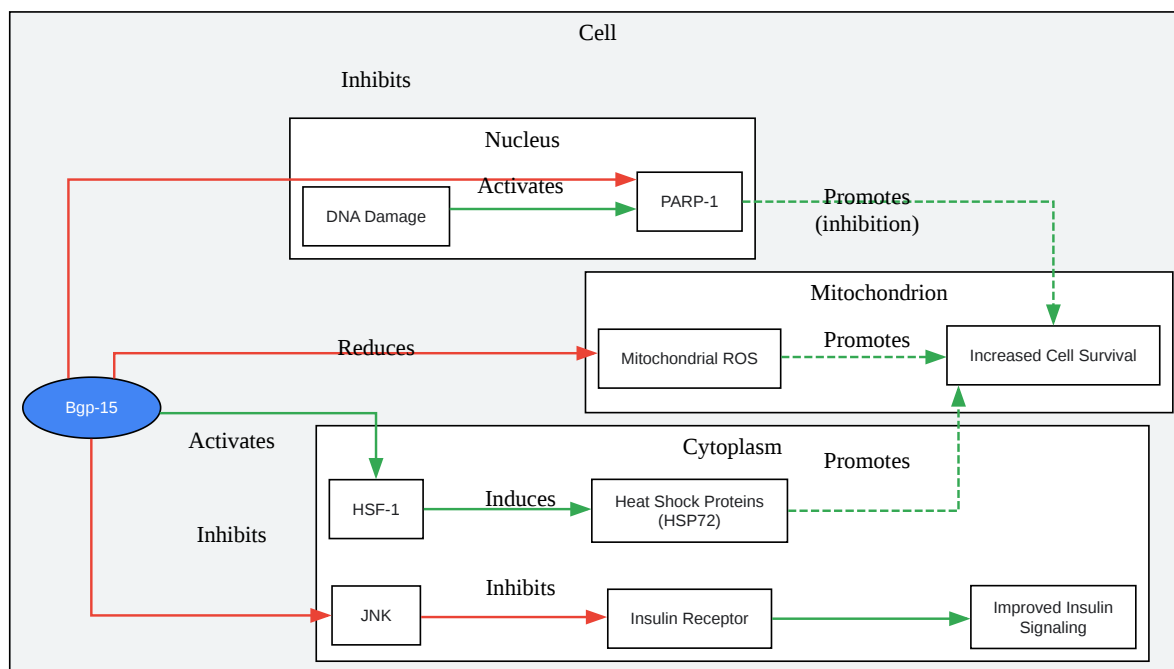
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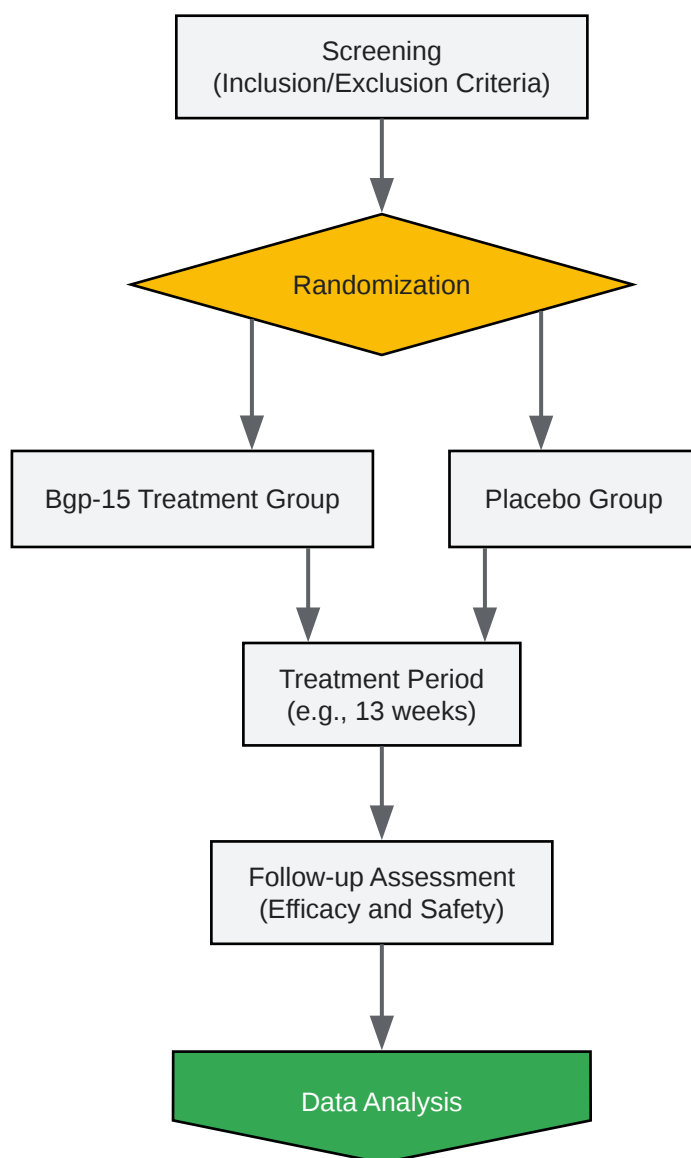
For Researchers, Scientists, and Drug Development Professionals

Bgp-15, a hydroxylamine derivative, has emerged as a promising therapeutic candidate for a range of conditions, primarily due to its role as a poly(ADP-ribose) polymerase-1 (PARP-1) inhibitor and a modulator of cellular stress responses. This guide provides a comprehensive overview of the design of placebo-controlled clinical trials for **Bgp-15**, presenting key experimental data and methodologies to aid in the development of future clinical studies.

Mechanism of Action: A Multi-Targeted Approach

Bgp-15 exerts its therapeutic effects through several interconnected signaling pathways. It is a known PARP-1 inhibitor, which plays a crucial role in DNA repair and cell death.^{[1][2][3]} By inhibiting PARP-1, **Bgp-15** can protect cells from damage. Additionally, it functions as a c-Jun N-terminal kinase (JNK) inhibitor, thereby improving insulin sensitivity by preventing the JNK-mediated inhibition of the insulin receptor.^{[1][2]} The compound also reduces mitochondrial reactive oxygen species (ROS) production and enhances the expression of heat shock proteins (HSPs), contributing to its cytoprotective effects.^{[1][2][4]}





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- [2. Pharmacological Overview of the BGP-15 Chemical Agent as a New Drug Candidate for the Treatment of Symptoms of Metabolic Syndrome \[mdpi.com\]](#)
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- [4. BGP-15 prevents the death of neurons in a mouse model of familial dysautonomia - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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